

8-Chloro-2-methylquinoline-4-carboxylic acid

structure and properties

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: 8-Chloro-2-methylquinoline-4-carboxylic acid

Cat. No.: B1623129

[Get Quote](#)

An In-Depth Technical Guide to **8-Chloro-2-methylquinoline-4-carboxylic acid**

Abstract

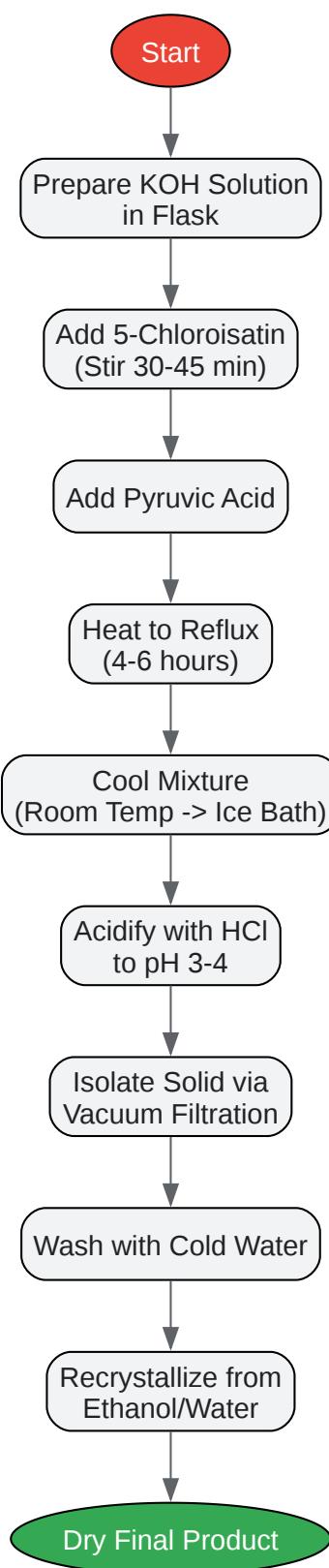
This technical guide provides a comprehensive overview of **8-Chloro-2-methylquinoline-4-carboxylic acid**, a heterocyclic compound of significant interest in medicinal chemistry and synthetic research. As members of the quinoline-4-carboxylic acid class, these molecules serve as crucial scaffolds for the development of novel therapeutic agents.^{[1][2]} This document, intended for researchers, chemists, and drug development professionals, details the compound's structural and physicochemical properties, provides an authoritative, step-by-step synthesis protocol based on the Pfitzinger reaction, and discusses its potential applications as a key chemical intermediate. The guide emphasizes the mechanistic reasoning behind the synthetic methodology, ensuring a deep and practical understanding of the compound's preparation and utility.

Chemical Identity and Structural Elucidation

8-Chloro-2-methylquinoline-4-carboxylic acid is a derivative of quinoline, a bicyclic aromatic heterocycle. Its structure is characterized by a methyl group at the 2-position, a carboxylic acid at the 4-position, and a chlorine atom at the 8-position. These substitutions significantly influence the molecule's electronic properties, reactivity, and biological potential.

The definitive structure is presented below.



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. benchchem.com [benchchem.com]
- 2. researchgate.net [researchgate.net]
- To cite this document: BenchChem. [8-Chloro-2-methylquinoline-4-carboxylic acid structure and properties]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1623129#8-chloro-2-methylquinoline-4-carboxylic-acid-structure-and-properties\]](https://www.benchchem.com/product/b1623129#8-chloro-2-methylquinoline-4-carboxylic-acid-structure-and-properties)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com